

C.I. Mordant Orange 29 CAS 6054-86-0 basic information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C.I. Mordant Orange 29

Cat. No.: B15555860

[Get Quote](#)

C.I. Mordant Orange 29: A Technical Guide

CAS Registry Number: 6054-86-0

C.I. Name: Mordant Orange 29

C.I. Number: 18744

This technical guide provides an in-depth overview of **C.I. Mordant Orange 29** (CAS 6054-86-0), a single azo class mordant dye. The information is intended for researchers, scientists, and professionals in drug development and other relevant scientific fields. This document compiles fundamental chemical and physical properties, safety information, synthesis, and applications, with a focus on presenting quantitative data in a structured format and outlining key experimental methodologies.

Core Chemical and Physical Properties

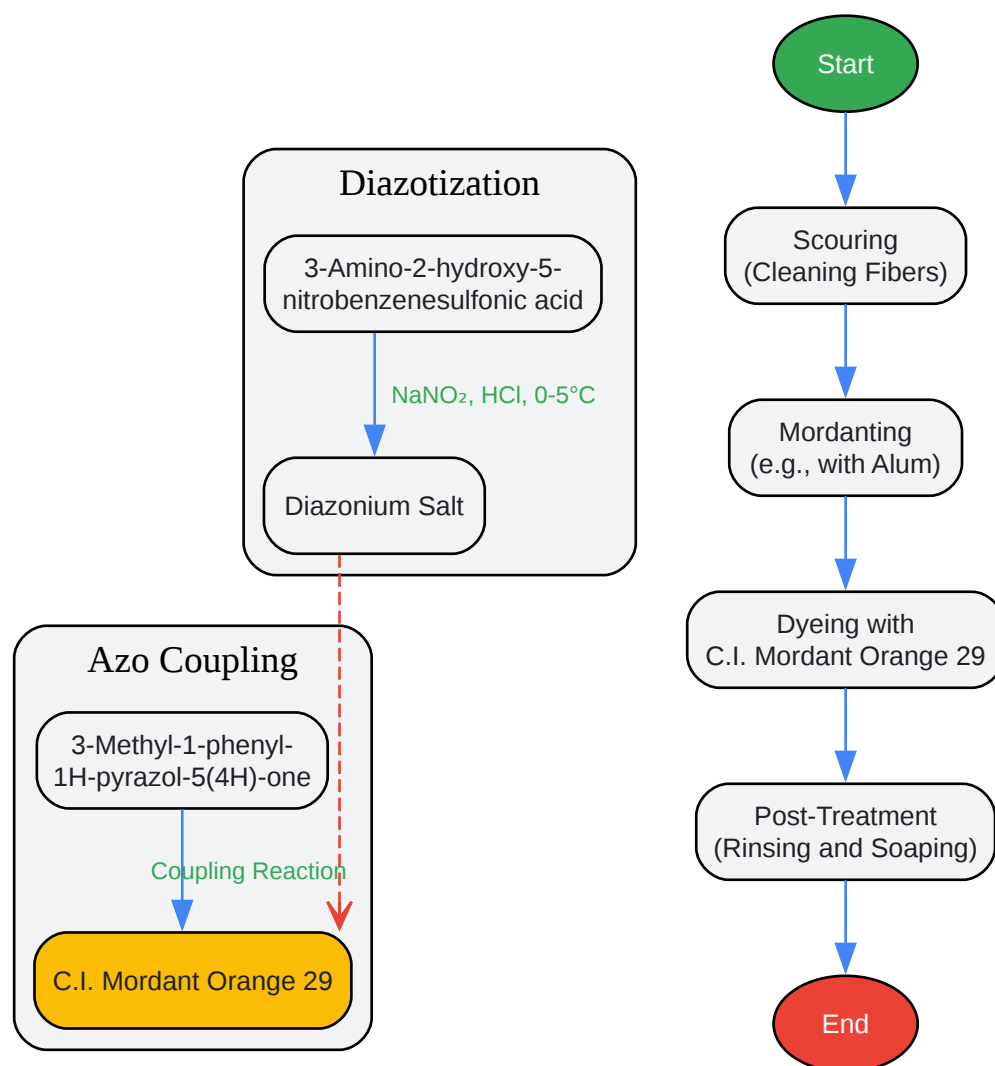
C.I. Mordant Orange 29 is an orange, water-soluble dye that belongs to the single azo class of compounds.^[1] Its chemical structure and properties are summarized in the table below. While some physical properties such as melting point and boiling point are not readily available in the provided search results, the fundamental molecular information has been compiled.^[2]

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₂ N ₅ NaO ₇ S	[1]
Molecular Weight	441.35 g/mol	[1]
IUPAC Name	sodium;2-hydroxy-3-[(E)-(3-methyl-5-oxo-1-phenyl-1,2-dihydropyrazol-4-yl)diazenyl]-5-nitrobenzenesulfonate	
Appearance	Orange solid	[1]
Solubility	No data available	[2]
Melting Point	No data available	[2]
Boiling Point	No data available	[2]

Synthesis

The synthesis of **C.I. Mordant Orange 29** is a two-step process involving diazotization followed by a coupling reaction.[1]

- **Diazotization:** The process begins with the diazotization of 3-Amino-2-hydroxy-5-nitrobenzenesulfonic acid. This reaction is typically carried out in an acidic medium at low temperatures (0-5 °C) with the addition of a nitrite source, such as sodium nitrite, to convert the primary amino group into a diazonium salt.
- **Coupling:** The resulting diazonium salt is then coupled with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one. This azo coupling reaction forms the final **C.I. Mordant Orange 29** molecule.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. How to Mordant Wool, Silk or Other Protein Fibres — Natural Dyes [naturaldyes.ca]
- 2. rachelbakewellartistcom.uk [rachelbakewellartistcom.uk]

- To cite this document: BenchChem. [C.I. Mordant Orange 29 CAS 6054-86-0 basic information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15555860#c-i-mordant-orange-29-cas-6054-86-0-basic-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com